

# A Technical Guide to the Commercial Availability of 2-Bromo-5-fluorophenol

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## Compound of Interest

Compound Name: 2-Bromo-5-fluorophenol

Cat. No.: B114175

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the commercial landscape for **2-Bromo-5-fluorophenol** (CAS No. 147460-41-1), a key building block in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> This document details major commercial suppliers, typical product specifications, and a standardized workflow for procurement.

## Introduction to 2-Bromo-5-fluorophenol

**2-Bromo-5-fluorophenol** is a halogenated phenol recognized for its utility as a versatile intermediate in organic synthesis. The presence of both bromine and fluorine substituents enhances its reactivity, making it a valuable component in the development of novel, biologically active molecules.<sup>[1]</sup> Its primary applications are found in pharmaceutical research, particularly in the synthesis of intermediates for drugs targeting neurological disorders, and in the formulation of agricultural chemicals like herbicides and fungicides.<sup>[1]</sup>

## Commercial Suppliers and Product Specifications

**2-Bromo-5-fluorophenol** is readily available from a variety of major chemical suppliers, ensuring a stable supply chain for research and development needs. Purity levels are typically offered at 97% or higher, with Gas Chromatography (GC) being a common method of analysis. The compound is generally supplied as a colorless to light yellow or orange liquid.<sup>[1][2][3][4]</sup>

The following table summarizes the offerings from prominent suppliers for easy comparison.

Supplier	Purity Specification	Available Quantities	CAS Number	Notes
Thermo Scientific Chemicals	≥96.0% (GC)[2]	5 g, 25 g[2]	147460-41-1	Originally an Alfa Aesar product.[2]
Sigma-Aldrich (Merck)	97%	100 mg (via Fisher Sci.)[5]	147460-41-1	Form: liquid.
TCI America	>98.0% (GC)[3][4]	5 g, 25 g[3]	147460-41-1	Appearance: Colorless to Yellow to Orange clear liquid.[3][4]
Chem-Impex	≥ 98% (GC)[1]	Inquire for sizes	147460-41-1	Appearance: Light yellow to yellow to orange clear liquid.[1]
Manchester Organics	Inquire for purity	Inquire for sizes	147460-41-1	Bulk discounts may be available.[6]
Ruifu Chemical	>98.0% (GC)[7]	Inquire for sizes	147460-41-1	Manufacturer based in China.[7]

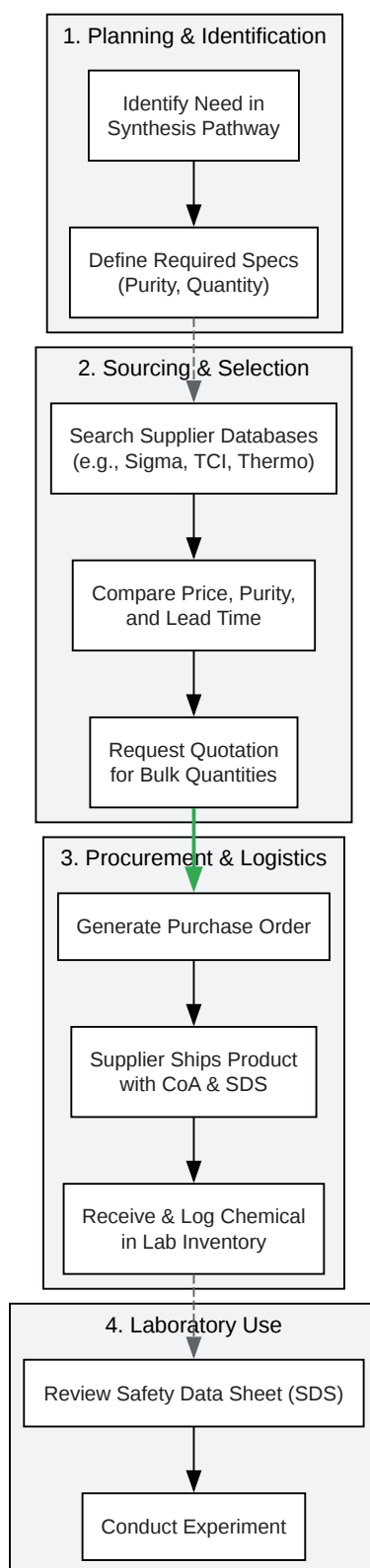
## Physicochemical Properties

A summary of key physical and chemical properties is provided below, compiled from various supplier and database sources.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrFO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>
Molecular Weight	191.00 g/mol	<a href="#">[1]</a> <a href="#">[8]</a>
Appearance	Clear colorless to pale yellow/orange liquid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Density	1.717 g/mL at 25 °C	
Boiling Point	184 - 186 °C	<a href="#">[1]</a>
Refractive Index	n <sub>20/D</sub> 1.553	
Flash Point	87 °C (188.6 °F) - closed cup	

## Standard Procurement Workflow

For researchers and drug development professionals, the process of acquiring a specialized chemical like **2-Bromo-5-fluorophenol** follows a structured pathway. This workflow ensures proper evaluation, safety compliance, and efficient integration into research activities.



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Caption: Logical workflow for the procurement of research chemicals.

## Safety and Handling

According to aggregated GHS information, **2-Bromo-5-fluorophenol** is classified as causing skin and serious eye irritation.[8] Appropriate personal protective equipment (PPE), including protective gloves and eyeshields, is recommended when handling this compound. It is designated as a combustible liquid and should be stored accordingly. Users must consult the Safety Data Sheet (SDS) provided by the supplier for complete safety and handling information before use.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-Bromo-5-fluorophenol, 97% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. 2-Bromo-5-fluorophenol | CymitQuimica [cymitquimica.com]
- 4. 2-Bromo-5-fluorophenol | 147460-41-1 | TCI AMERICA [tcichemicals.com]
- 5. Sigma Aldrich 2-Bromo-5-fluorophenol 100 mg | Buy Online | Sigma Aldrich | Fisher Scientific [fishersci.com]
- 6. manchesterorganics.com [manchesterorganics.com]
- 7. ruifuchem.com [ruifuchem.com]
- 8. 2-Bromo-5-fluorophenol | C<sub>6</sub>H<sub>4</sub>BrFO | CID 2724600 - PubChem [pubchem.ncbi.nlm.nih.gov]
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